

An In-depth Technical Guide to Ethyl 3,5-difluorobenzoylformate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 3,5-difluorobenzoylformate

Cat. No.: B1302089

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This technical guide provides comprehensive information on the chemical and physical properties of **Ethyl 3,5-difluorobenzoylformate**, targeting researchers, scientists, and professionals in drug development. The document includes a summary of its molecular data, a detailed experimental protocol for the synthesis of a structurally related compound, and a workflow diagram illustrating the synthetic process.

Core Compound Data

Ethyl 3,5-difluorobenzoylformate is a fluorinated organic compound with applications as a chemical building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries. Its chemical properties are summarized below.

Property	Value
Molecular Formula	C10H8F2O3[1]
Molecular Weight	214.17 g/mol [1]
CAS Number	208259-57-8[1]
Synonyms	Ethyl 3,5-difluorophenylglyoxylate, ethyl 2-(3,5-difluorophenyl)-2-oxoacetate[1]
Density	1.27 g/mL at 25 °C[1]
Boiling Point	247.4 °C[1]
Flash Point	66 °C[1]
Refractive Index	n20/D 1.482
SMILES	CCOC(=O)C(=O)C1=CC(F)=CC(F)=C1[1]
InChI Key	JPTHBXHXKOKMTE-UHFFFAOYSA-N

Experimental Protocol: Synthesis of a Related Compound

While a specific, detailed protocol for the synthesis of **Ethyl 3,5-difluorobenzoylformate** is not readily available in the provided search results, a representative procedure for a structurally analogous compound, Ethyl 2,5-difluorobenzoylformate, is described. This method involves the formation of a Grignard reagent followed by its reaction with diethyl oxalate. This protocol can be adapted by starting with the appropriate isomer, 1-bromo-3,5-difluorobenzene.

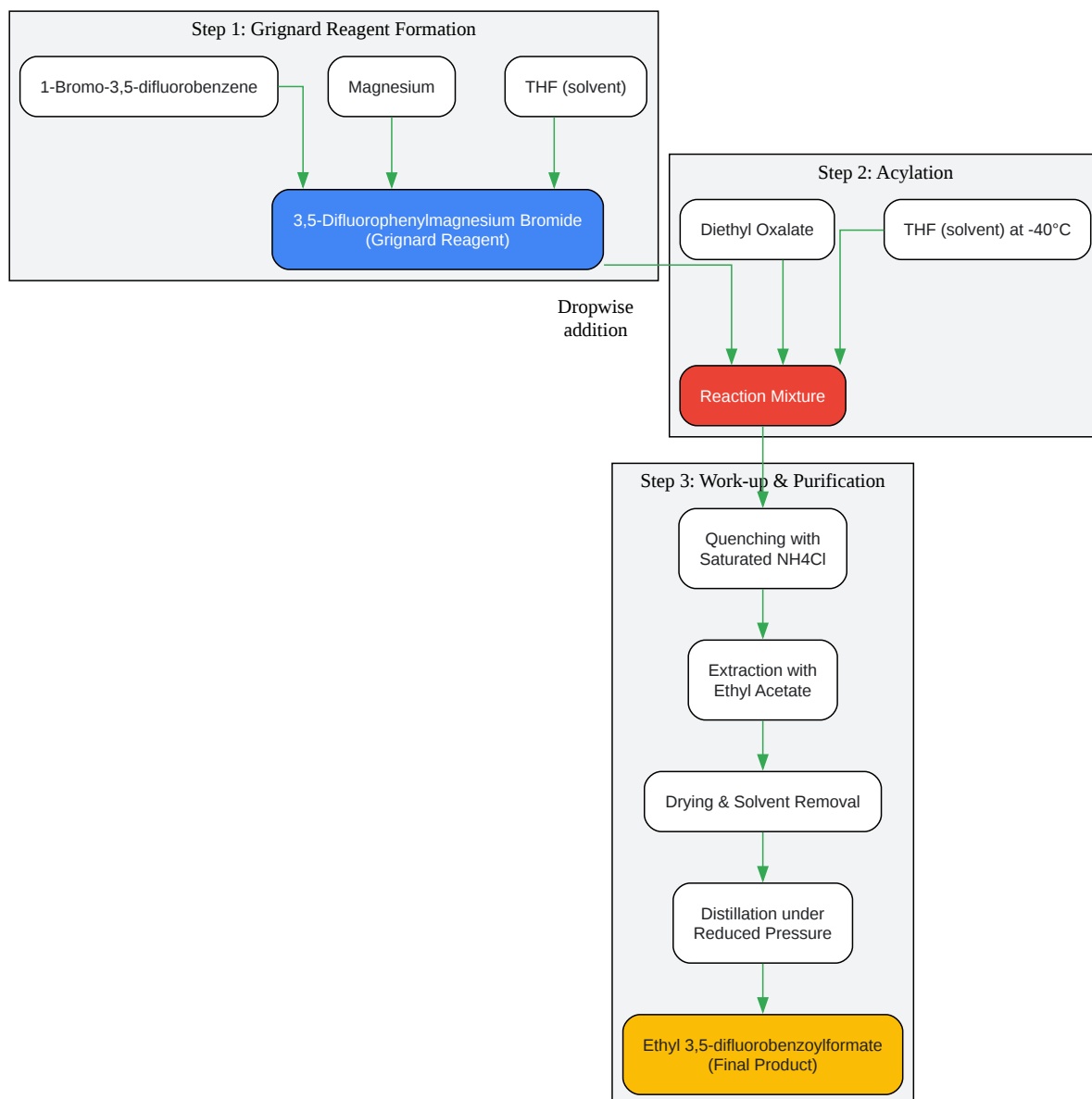
Synthesis of Ethyl 2,5-difluorobenzoylformate

- Step 1: Grignard Reagent Preparation
 - To a solution of magnesium (2.55 g, 105 mmol) in tetrahydrofuran (THF, 25 mL), slowly add 2-bromo-1,4-difluorobenzene (19.70 g, 100 mmol).
- Step 2: Reaction with Diethyl Oxalate

- In a separate flask, prepare a solution of diethyl oxalate (15.34 g, 105 mmol) in THF (10 mL) and cool to -40°C or lower.
- Add the previously prepared Grignard reagent dropwise to the diethyl oxalate solution, maintaining the low temperature.
- After the addition is complete, allow the reaction temperature to rise to 0°C and continue stirring for 1 hour.
- Step 3: Work-up and Purification
 - Quench the reaction by adding a saturated aqueous solution of ammonium chloride and water (200 mL).
 - Extract the product with ethyl acetate (2 x 200 mL).
 - Dry the combined organic layers over magnesium sulfate, filter, and remove the solvent under reduced pressure.
 - The crude product is then purified by distillation under reduced pressure to yield ethyl 2-(2,5-difluorophenyl)-2-oxoacetate as a colorless liquid.

Visualization of Synthetic Workflow

The following diagram illustrates the key steps in the synthesis of ethyl aryl-glyoxylates via a Grignard reaction, as described in the protocol above.



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Caption: Synthetic workflow for **Ethyl 3,5-difluorobenzoylformate**.

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References

- 1. Ethyl 3,5-difluorobenzoylformate | C₁₀H₈ F₂ O₃ - BuyersGuideChem [buyersguidechem.com]
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Phone: (601) 213-4426

Email: info@benchchem.com